

Application Notes and Protocols: N106

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Compound of Interest

Compound Name: N106

Cat. No.: B1677604

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Product Name: **N106** Synonyms: SERCA2a SUMOylation activator Audience: Researchers, scientists, and drug development professionals.

Product Description

N106 is a first-in-class small molecule activator of the SUMO-activating enzyme, E1 ligase.[1] [2] By directly activating this enzyme, **N106** promotes the SUMOylation of the sarcoplasmic reticulum Ca²⁺-ATPase (SERCA2a), a critical pump in cardiac muscle cells responsible for calcium reuptake into the sarcoplasmic reticulum.[1] This enhanced activity leads to improved cardiac lusitropy (relaxation) and contractility, making **N106** a valuable tool for cardiovascular research, particularly in the context of heart failure.[1] Additionally, recent studies have identified **N106** as a partial, noncompetitive inhibitor of the Na⁺/K⁺-ATPase (NKA), suggesting a dual modulatory role on cardiac ion pumps.[3]

Physicochemical and Handling Properties

Proper handling and storage of **N106** are crucial to maintain its stability and ensure experimental reproducibility. The compound is a white to off-white solid.[1]

Table 1: Physicochemical Properties of **N106**

Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₄ N ₄ O ₃ S	[1]
Molecular Weight	354.38 g/mol	[1]
CAS Number	862974-25-2	[1]
Appearance	White to off-white solid	[1]
Purity	>98%	[2]

Solution Preparation

Solvent Selection and Solubility

N106 exhibits limited solubility in aqueous solutions. The recommended solvent for creating stock solutions is dimethyl sulfoxide (DMSO).

Table 2: **N106** Solubility

Solvent	Concentration	Comments	Reference
DMSO	62.5 mg/mL (176.36 mM)	Requires sonication and warming to 60°C for complete dissolution. Use newly opened, anhydrous DMSO as the solvent is hygroscopic.	[1]

Protocol: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **N106** powder
- Anhydrous (newly opened) Dimethyl Sulfoxide (DMSO)

- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Water bath or heat block set to 60°C
- Ultrasonic bath

Procedure:

- Weighing: Accurately weigh the desired amount of **N106** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.54 mg of **N106**.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the tube containing the **N106** powder.
- Dissolution: a. Briefly vortex the mixture. b. Warm the solution by placing the tube in a water bath or on a heat block set to 60°C for 5-10 minutes.^[1] c. Further aid dissolution by placing the tube in an ultrasonic bath for 10-15 minutes.^[1] d. Vortex again to ensure the solution is clear and homogenous. Visually inspect for any undissolved particulates.
- Final Volume: Ensure the final desired concentration is achieved.

Table 3: Stock Solution Preparation Guide

Target Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.35 mg	1.77 mg	3.54 mg
5 mM	1.77 mg	8.86 mg	17.72 mg
10 mM	3.54 mg	17.72 mg	35.44 mg
50 mM	17.72 mg	88.60 mg	177.20 mg

Storage and Stability

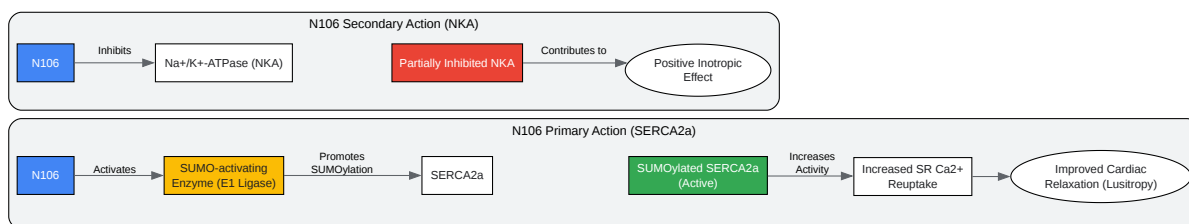
To prevent degradation and loss of potency, **N106** powder and its stock solutions must be stored under appropriate conditions. Aliquoting stock solutions is highly recommended to avoid repeated freeze-thaw cycles.^{[1][2]}

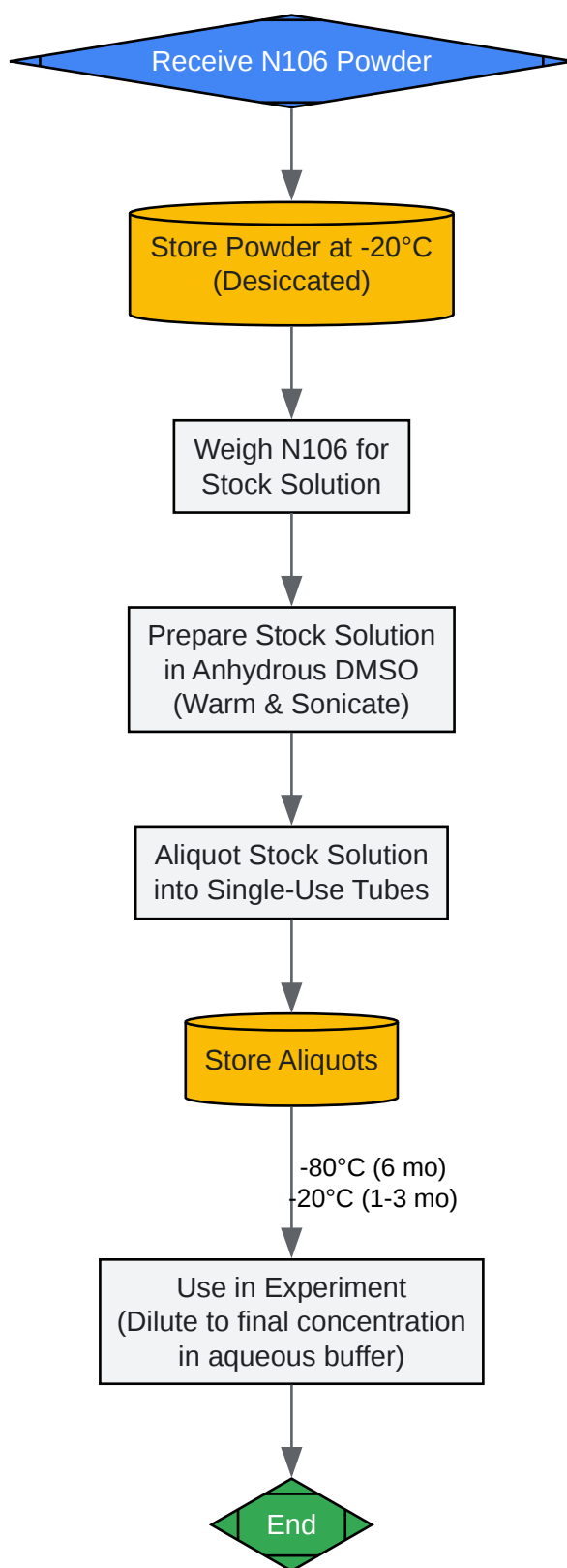
Table 4: Recommended Storage Conditions

Form	Storage Temperature	Shelf Life	Comments	Reference
Solid Powder	-20°C	3 years	Store in a desiccated environment.	^{[1][2]}
In DMSO	-80°C	6 months	Preferred for long-term storage.	^[1]
In DMSO	-20°C	1-3 months	Suitable for short-term storage.	^{[1][2]}

Mechanism of Action

N106 has a dual effect on key cardiac ion pumps. Its primary described mechanism is the activation of the SUMO-activating enzyme (E1 Ligase), which enhances the SUMOylation of SERCA2a, leading to increased ATPase activity and improved calcium handling in cardiomyocytes.^[1] Concurrently, **N106** acts as a partial inhibitor of the Na⁺/K⁺-ATPase (NKA), reducing its catalytic turnover without affecting its affinity for ATP or ions.^[3]





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. shellchemtech.com [shellchemtech.com]
- 3. mdpi.com [mdpi.com]
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